

Personal protective equipment for handling 3,4-(Methylenedioxy)phenylacetonitrile

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Compound of Interest

Compound Name: 3,4-(Methylenedioxy)phenylacetonitrile

Cat. No.: B1580889

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Essential Safety and Handling Guide for 3,4-(Methylenedioxy)phenylacetonitrile

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3,4-(Methylenedioxy)phenylacetonitrile**. Adherence to these procedures is essential to ensure personal safety and proper management of this chemical.

Hazard Summary: **3,4-(Methylenedioxy)phenylacetonitrile** is a compound that is harmful if swallowed, harmful in contact with skin, and harmful if inhaled.^{[1][2]} It is also known to cause skin and serious eye irritation.^[3] It is classified as a combustible solid.

Personal Protective Equipment (PPE)

Appropriate PPE is the primary barrier against exposure. The following table summarizes the recommended equipment for handling **3,4-(Methylenedioxy)phenylacetonitrile**.

Protection Level	Equipment	Specifications & Use Case
Standard Laboratory Handling	Eye Protection	Chemical splash goggles or safety glasses with side shields meeting ANSI Z87.1 standards.[4]
Hand Protection	Chemical-resistant gloves (e.g., disposable nitrile gloves) inspected before each use. Change gloves immediately upon contact with the chemical.[4]	
Body Protection	A standard laboratory coat, buttoned, with long sleeves.[5] Wear long pants and closed-toe, closed-heel shoes.[4]	
Respiratory Protection	A NIOSH-approved N95 dust mask should be used, especially when handling the solid form where dust generation is possible.[6] All handling should occur in a well-ventilated area or a chemical fume hood.	
Large Quantities or High-Risk Operations	Eye and Face Protection	A face shield worn over chemical splash goggles is required when there is a risk of explosion or significant splashing.[4]
Respiratory Protection	For situations with a higher potential for aerosol generation or inadequate ventilation, a full-face air-purifying respirator may be necessary.[7]	

Body Protection

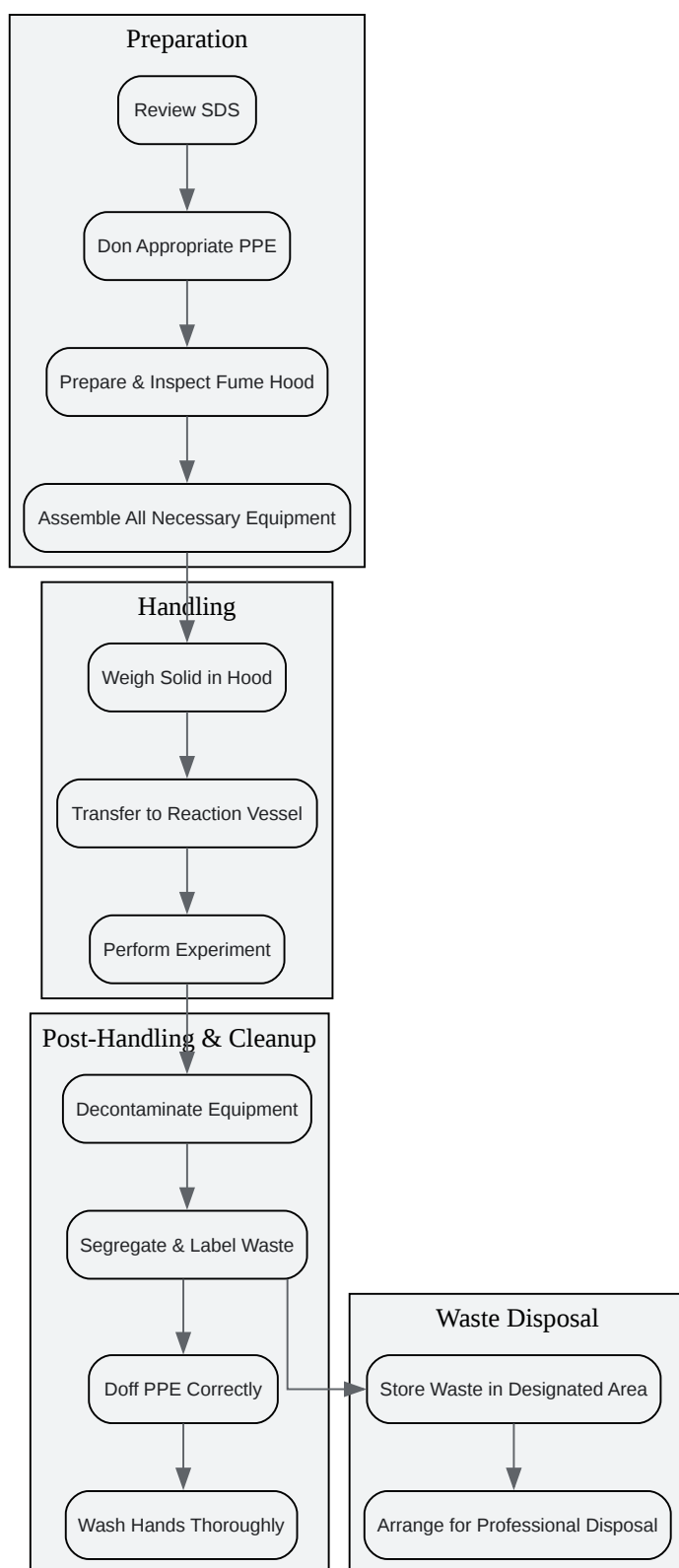
Chemical-resistant coveralls or an apron over a lab coat may be required for added protection against spills.[8]

Chemical and Physical Properties

Property	Value
CAS Number	4439-02-5
Molecular Formula	C ₉ H ₇ NO ₂
Molecular Weight	161.16 g/mol [3]
Appearance	White to light yellow powder or crystal[3]
Melting Point	43-45 °C[6]
Boiling Point	135-140 °C at 5 mmHg[3]
Solubility	Insoluble in water; soluble in methanol[3]
Flash Point	113 °C (235.4 °F) - closed cup[6]

Operational Plan for Safe Handling

A systematic approach is crucial when working with **3,4-(Methylenedioxy)phenylacetonitrile**. The following workflow outlines the key steps for safe handling from preparation to disposal.



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Caption: Workflow for the safe handling and disposal of **3,4-(Methylenedioxy)phenylacetonitrile**.

Experimental Protocols

1. Preparation:

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly review the SDS for **3,4-(Methylenedioxy)phenylacetonitrile**.[\[3\]](#)
- Personal Protective Equipment (PPE): Don the appropriate PPE as outlined in the table above, including a lab coat, safety glasses, and nitrile gloves.[\[6\]](#)
- Work Area Preparation: Ensure work is conducted in a properly functioning chemical fume hood to minimize inhalation exposure. Keep the sash at the lowest practical height.
- Gather Materials: Assemble all necessary glassware, reagents, and equipment before introducing the chemical to the work area.

2. Handling:

- Avoid Dust Formation: Handle the solid material carefully to avoid generating dust.
- Weighing and Transfer: Weigh the chemical within the fume hood. Use a spatula for transfers. If transferring to a solution, do so slowly to avoid splashing.
- Incompatibility: Keep away from strong oxidizing agents.[\[1\]](#)
- Storage: Store the chemical in a tightly closed container in a dry, well-ventilated place. It can be stored at room temperature or refrigerated (0-10°C).[\[3\]](#)

3. Emergency Procedures:

- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.

- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician immediately.
- Spills: Evacuate the area. Wearing appropriate PPE, cover the spill with an inert absorbent material. Collect and place it in a suitable, closed container for disposal.

Disposal Plan

Proper disposal is a critical final step to ensure environmental safety and regulatory compliance.

1. Waste Segregation:

- Solid Waste: Any unused **3,4-(Methylenedioxy)phenylacetonitrile** and any materials heavily contaminated with it (e.g., paper towels from a spill cleanup) should be collected in a clearly labeled, sealed container.
- Liquid Waste: Solutions containing **3,4-(Methylenedioxy)phenylacetonitrile** should be collected in a separate, labeled, and sealed waste container. Do not mix with incompatible waste streams.
- Contaminated Sharps: Any needles or other sharps that have come into contact with the chemical should be placed in a designated sharps container.

2. Labeling and Storage:

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**3,4-(Methylenedioxy)phenylacetonitrile**".
- Store waste containers in a designated, secure, and well-ventilated secondary containment area while awaiting pickup.

3. Final Disposal:

- Disposal of this chemical waste must be handled by a licensed hazardous waste disposal company. Do not dispose of it in the regular trash or pour it down the drain.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

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